

2-Deoxy-D-glucose-13C-1 CAS registry number.

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Compound of Interest

Compound Name: 2-Deoxy-D-glucose-13C-1

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An In-depth Technical Guide to 2-Deoxy-D-glucose-13C-1

Introduction

2-Deoxy-D-glucose (2-DG) is a glucose analog in which the 2-hydroxyl group is replaced by hydrogen.[1][2] This structural modification allows it to be recognized and transported into cells by glucose transporters and phosphorylated by hexokinase, the first enzyme in the glycolytic pathway.[3][4] However, the resulting product, 2-deoxy-D-glucose-6-phosphate (2-DG-6-P), cannot be further metabolized by phosphoglucose isomerase.[3][5] Its accumulation within the cell leads to the inhibition of glycolysis, making 2-DG a valuable tool for studying glucose metabolism and as a potential therapeutic agent, particularly in oncology.[3][6]

The isotopically labeled form, **2-Deoxy-D-glucose-13C-1**, incorporates a stable heavy isotope of carbon at the first carbon position.[7][8] This labeling provides a powerful tracer for metabolic studies, allowing researchers to follow the fate of the glucose analog through various biochemical pathways using techniques like mass spectrometry and nuclear magnetic resonance spectroscopy. It is primarily used as an internal standard and for metabolic flux analysis.[9][10]

Physicochemical Properties

The key physicochemical properties of **2-Deoxy-D-glucose-13C-1** are summarized in the table below. There are two CAS Registry Numbers associated with this compound, which may be used interchangeably.

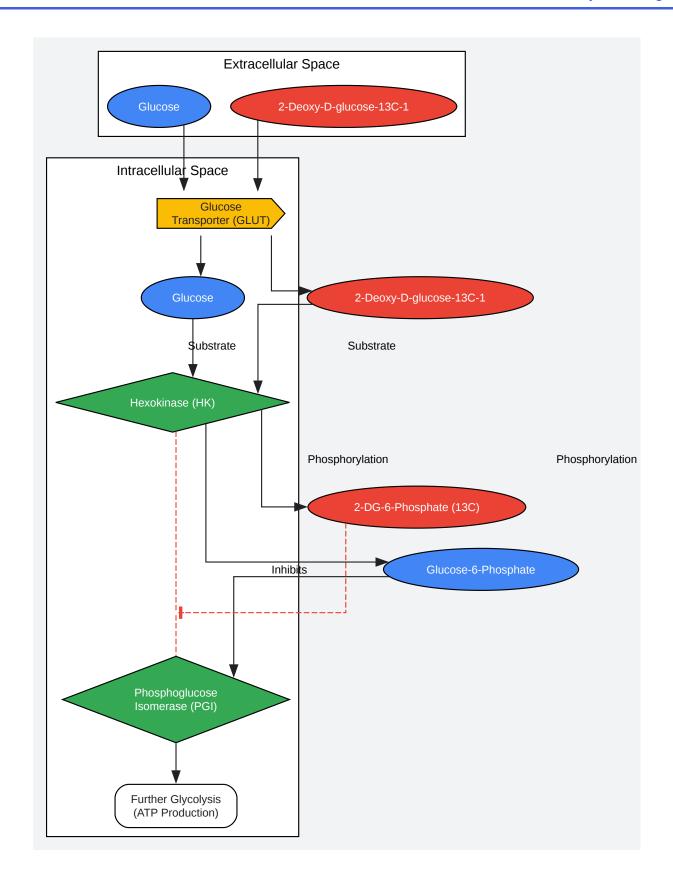


Property	Value	Source(s)
CAS Registry Number	119897-50-6	[7][8][11][12]
201612-55-7	[9][13]	
Molecular Formula	C ₅ ¹³ CH ₁₂ O ₅	[9][12][13]
Molecular Weight	165.15 g/mol	[9][12][13]
Exact Mass	165.072 u	[7]
Appearance	Solid	[7]
Isotopic Purity	99 atom % ¹³ C	
LogP	-2.9	[7]
Hydrogen Bond Donor Count	4	[7]
Hydrogen Bond Acceptor Count	5	[7]
Rotatable Bond Count	5	[7]
SMILES	OC[C@H]1OINVALID-LINK CINVALID-LINK[C@@H]1O	
InChI Key	VRYALKFFQXWPIH- VOXXIEBZSA-N	[7]

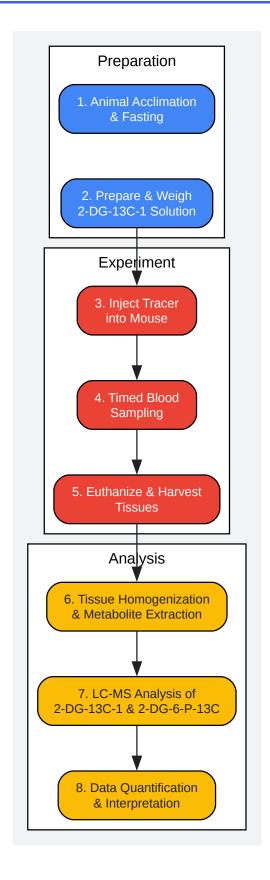
Mechanism of Action

2-Deoxy-D-glucose acts as a competitive inhibitor of glucose metabolism.[8][10] The process begins with its transport into the cell via glucose transporters (GLUTs). Inside the cell, hexokinase phosphorylates 2-DG to form 2-deoxy-D-glucose-6-phosphate (2-DG-6-P).[1][3] Unlike glucose-6-phosphate, 2-DG-6-P is not a substrate for the enzyme phosphoglucose isomerase, effectively halting the glycolytic pathway at this stage.[3][5] The intracellular accumulation of 2-DG-6-P leads to feedback inhibition of hexokinase, further reducing glucose phosphorylation.[3] This disruption of glycolysis depletes the cell of ATP and essential metabolites required for growth and survival.[3] This effect is particularly pronounced in cancer cells, which exhibit a high rate of glycolysis, a phenomenon known as the Warburg effect.[1][3]









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